

An In-depth Technical Guide to 3-Phenylpropanethioamide (CAS Number: 65680-20-8)

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Compound of Interest

Compound Name: 3-Phenylpropanethioamide

CAS No.: 65680-20-8

Cat. No.: B1276920

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For Researchers, Scientists, and Drug Development Professionals

Abstract

3-Phenylpropanethioamide, with CAS number 65680-20-8, is a sulfur-containing organic molecule that holds potential as a versatile building block in medicinal chemistry and drug discovery. The presence of a thioamide functional group imparts unique physicochemical and biological properties, distinguishing it from its amide analogue. This technical guide provides a comprehensive overview of **3-Phenylpropanethioamide**, including its chemical properties, a detailed synthetic protocol, and an exploration of its potential biological significance. While specific experimental data for this compound is limited in publicly available literature, this guide synthesizes information on the well-documented characteristics of the thioamide functional group and structurally related compounds to provide a predictive and insightful resource for researchers. The guide is structured to explain the causality behind experimental choices and to provide a framework for future investigation into this promising molecule.

Introduction to 3-Phenylpropanethioamide

3-Phenylpropanethioamide is a primary thioamide characterized by a phenylpropyl backbone. The replacement of the carbonyl oxygen in 3-phenylpropanamide with a sulfur atom to form the thioamide group significantly alters the molecule's electronic properties, steric profile, and hydrogen bonding capabilities. Thioamides are recognized as important pharmacophores and versatile intermediates in organic synthesis. They serve as bioisosteres of amides, offering improved metabolic stability and cell permeability in some contexts. The thioamide moiety can also act as a slow-release donor of hydrogen sulfide (H_2S), a signaling molecule with diverse physiological roles, and can participate in metal chelation.^[1] These properties make thioamide-containing compounds, such as **3-Phenylpropanethioamide**, attractive candidates for investigation in various therapeutic areas, including antimicrobial and anticancer drug development.^[1]

Physicochemical Properties

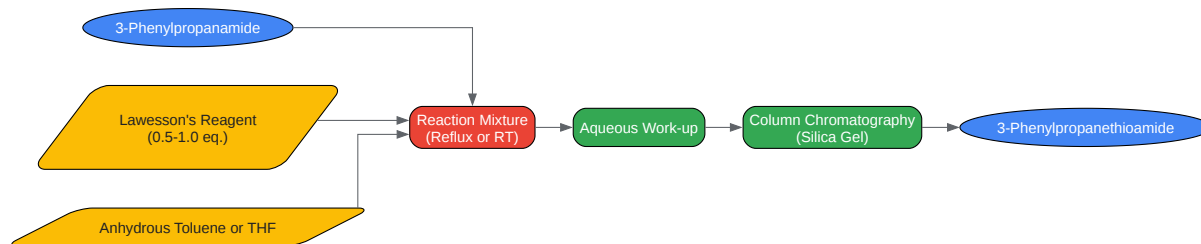
While a comprehensive experimental dataset for **3-Phenylpropanethioamide** is not readily available, its key physicochemical properties can be predicted based on its structure.

Property	Value	Source/Method
CAS Number	65680-20-8	Chemical Abstracts Service
Molecular Formula	C ₉ H ₁₁ NS	General observation for similar small organic molecules.
Molecular Weight	165.26 g/mol	
Appearance	Predicted to be a solid at room temperature.	
Melting Point	Not available.	
Boiling Point	Not available.	
Solubility	Expected to be soluble in organic solvents like dichloromethane, chloroform, ethyl acetate, and alcohols. Limited solubility in water is anticipated.	Based on the nonpolar phenylpropyl group and the polar thioamide group.
SMILES	<chem>S=C(N)CCC1=CC=CC=C1</chem>	Simplified Molecular-Input Line-Entry System

Synthesis and Purification

A reliable method for the synthesis of **3-Phenylpropanethioamide** is the thionation of its corresponding amide, 3-phenylpropanamide, using Lawesson's reagent [2,4-bis(4-methoxyphenyl)-1,3,2,4-dithiadiphosphetane-2,4-disulfide]. This reagent is widely used for the conversion of carbonyls to thiocarbonyls under relatively mild conditions.

Proposed Synthetic Workflow



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Caption: Proposed workflow for the synthesis of **3-Phenylpropanethioamide**.

Step-by-Step Experimental Protocol

- **Reaction Setup:** In a flame-dried round-bottom flask equipped with a magnetic stirrer and a reflux condenser under an inert atmosphere (e.g., nitrogen or argon), dissolve 3-phenylpropanamide (1 equivalent) in an anhydrous solvent such as toluene or tetrahydrofuran (THF).
- **Addition of Lawesson's Reagent:** To the stirred solution, add Lawesson's reagent (0.5 to 1.0 equivalents). The reaction can be performed at room temperature or heated to reflux to increase the reaction rate.
- **Reaction Monitoring:** The progress of the reaction should be monitored by thin-layer chromatography (TLC) until the starting amide is consumed.
- **Work-up:** Upon completion, the reaction mixture is cooled to room temperature and the solvent is removed under reduced pressure. The residue is then redissolved in an organic solvent like ethyl acetate and washed sequentially with water and brine. The organic layer is dried over anhydrous sodium sulfate or magnesium sulfate, filtered, and concentrated.

- Purification: The crude product is purified by column chromatography on silica gel using a suitable eluent system (e.g., a gradient of ethyl acetate in hexane) to afford pure **3-Phenylpropanethioamide**.

Rationale for Experimental Choices:

- Anhydrous Conditions: Lawesson's reagent is sensitive to moisture, which can lead to its decomposition and reduced efficiency.
- Inert Atmosphere: Prevents potential side reactions with atmospheric oxygen and moisture.
- Solvent Choice: Toluene is a common solvent for reactions with Lawesson's reagent at elevated temperatures. THF can be used for reactions at room temperature.
- Aqueous Work-up: This step is crucial to remove water-soluble byproducts from the decomposition of Lawesson's reagent.
- Column Chromatography: This is a standard and effective method for purifying organic compounds of moderate polarity like the target thioamide.

Structural Characterization: Predicted Spectral Data

While experimental spectra for **3-Phenylpropanethioamide** are not readily available, the expected spectral features can be predicted based on its chemical structure and data from analogous compounds.

¹H NMR Spectroscopy

The proton NMR spectrum is expected to show distinct signals for the aromatic and aliphatic protons.

Chemical Shift (δ , ppm)	Multiplicity	Integration	Assignment
~ 7.2 - 7.4	Multiplet	5H	Aromatic protons (C ₆ H ₅)
~ 2.8 - 3.0	Triplet	2H	-CH ₂ - adjacent to the phenyl ring
~ 2.5 - 2.7	Triplet	2H	-CH ₂ - adjacent to the thioamide group
~ 8.0 - 9.0	Broad Singlet	2H	-NH ₂ protons of the thioamide

¹³C NMR Spectroscopy

The carbon NMR spectrum will provide information about the carbon skeleton.

Chemical Shift (δ , ppm)	Assignment
~ 200 - 210	C=S (Thioamide carbon)
~ 140	Quaternary aromatic carbon
~ 126 - 129	Aromatic CH carbons
~ 40 - 45	-CH ₂ - adjacent to the thioamide group
~ 30 - 35	-CH ₂ - adjacent to the phenyl ring

Infrared (IR) Spectroscopy

The IR spectrum will show characteristic absorption bands for the functional groups present.

Wavenumber (cm ⁻¹)	Intensity	Assignment
~ 3300 - 3100	Medium-Strong, Broad	N-H stretching of the primary thioamide
~ 3030	Medium	Aromatic C-H stretching
~ 2950 - 2850	Medium	Aliphatic C-H stretching
~ 1650 - 1600	Medium	N-H bending
~ 1500 - 1400	Strong	C=S stretching (often coupled with other vibrations)
~ 1495, 1450	Medium-Strong	Aromatic C=C stretching
~ 750, 700	Strong	Monosubstituted benzene C-H out-of-plane bending

Mass Spectrometry

In a mass spectrum, the molecular ion peak $[M]^+$ would be expected at $m/z = 165$.

Fragmentation patterns would likely involve the loss of the thioamide group and cleavage of the propyl chain.

Potential Biological Activity and Applications in Drug Discovery

While there is a lack of specific biological data for **3-Phenylpropanethioamide** in the public domain, its structural features suggest several avenues for investigation. One source suggests it may act as an antibiotic by binding to the 50S ribosomal subunit, though the primary research supporting this claim is not readily available.^[2]

Antimicrobial Potential

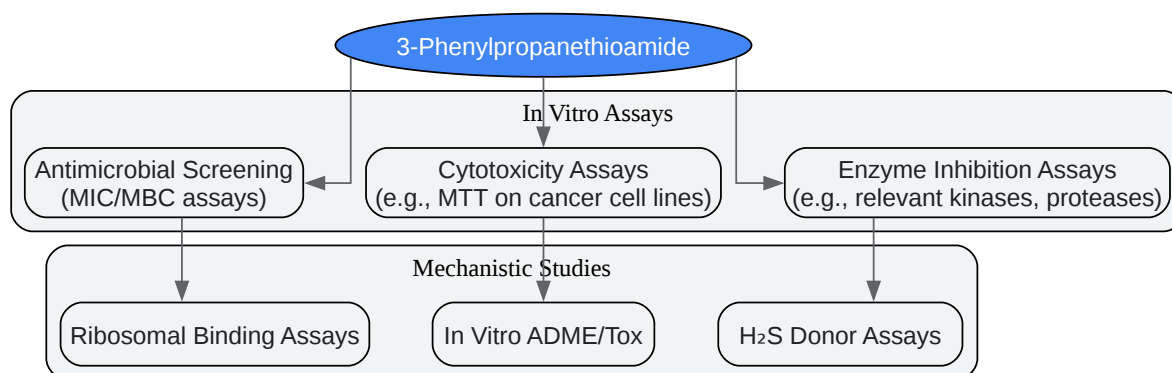
Thioamides are a known class of compounds with antimicrobial activity. For instance, ethionamide is a second-line antituberculosis drug. The proposed mechanism for some thioamide drugs involves their metabolic activation to an active form that can inhibit essential cellular processes in bacteria. Given the structural similarity to other biologically active

phenylpropanoid compounds, **3-Phenylpropanethioamide** warrants investigation for its potential antibacterial and antifungal properties.

Anticancer and Other Therapeutic Applications

The thioamide group has been incorporated into various molecules to enhance their anticancer, anti-inflammatory, and antiviral activities.[1] The ability of the thioamide to act as a bioisostere for the amide bond can lead to compounds with improved pharmacokinetic profiles.[1] Furthermore, the potential of **3-Phenylpropanethioamide** to act as an H₂S donor could be explored in the context of cardiovascular and inflammatory diseases.

A Logical Framework for Biological Evaluation



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Caption: A logical workflow for the biological evaluation of **3-Phenylpropanethioamide**.

Safety and Handling

Specific toxicological data for **3-Phenylpropanethioamide** is not available. However, as with any research chemical, it should be handled with appropriate safety precautions in a well-ventilated fume hood. Personal protective equipment, including safety glasses, gloves, and a lab coat, should be worn. Thioamides and their synthetic precursors can have unpleasant odors and may be toxic.

Conclusion and Future Directions

3-Phenylpropanethioamide represents a molecule of interest for researchers in organic synthesis and drug discovery. Its synthesis from readily available starting materials is straightforward. While specific experimental data on its properties and biological activity is currently scarce, the known characteristics of the thioamide functional group suggest a range of potential applications. Future research should focus on the full experimental characterization of this compound, including its physicochemical properties and a thorough evaluation of its biological activity, particularly its potential as an antimicrobial or anticancer agent. Elucidating its precise mechanism of action will be crucial for any future drug development efforts.

References

- Huang, G., Cierpicki, T., & Grembecka, J. (2024). Unlocking the potential of the thioamide group in drug design and development. *Future Medicinal Chemistry*, 17(1), 1–3. Retrieved from [\[Link\]](#)

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Sources

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